Structure Elucidation of Ethyl 3-Phenylbenzoate: A Technical Guide

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Compound of Interest

Compound Name:	*Ethyl biphenyl-3-carboxylate*
CAS No.:	*19926-50-2*
Cat. No.:	*B177993*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the structure elucidation of ethyl 3-phenylbenzoate. It details the spectroscopic analysis and synthetic methodologies pertinent to the confirmation of its chemical structure, presented in a format tailored for professionals in the fields of chemical research and drug development.

Introduction

Ethyl 3-phenylbenzoate (C15H14O2, Molar Mass: 226.27 g/mol) is a biphenyl derivative, a structural motif of interest in medicinal chemistry and materials science. Accurate structural confirmation is the cornerstone of any chemical research or development endeavor, ensuring the identity and purity of the compound in question. This document outlines the key analytical techniques and synthetic protocols employed in the structural elucidation of ethyl 3-phenylbenzoate.

Synthesis of Ethyl 3-Phenylbenzoate

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Two common synthetic routes for the preparation of ethyl 3-phenylbenzoate are the Fischer esterification of 3-phenylbenzoic acid and the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: Fischer Esterification

This method involves the acid-catalyzed esterification of 3-phenylbenzoic acid with ethanol.

Materials:

- 3-phenylbenzoic acid
- Absolute ethanol
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Diethyl ether

Procedure:

- In a round-bottom flask, dissolve 3-phenylbenzoic acid in an excess of absolute ethanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- The reaction mixture is refluxed for several hours, with the progress monitored by Thin Layer Chromatography (TLC).
- Upon completion, the excess ethanol is removed under reduced pressure.
- The residue is dissolved in diethyl ether and washed sequentially with water, saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude ethyl 3-phenylbenzoate.
- Purification is achieved via column chromatography on silica gel.

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Experimental Protocol: Suzuki-Miyaura Cross-Coupling

This palladium-catalyzed cross-coupling reaction provides an alternative route, coupling ethyl 3-bromobenzoate with phenylboronic acid.

Materials:

- Ethyl 3-bromobenzoate
- Phenylboronic acid
- Palladium(II) acetate (Pd(OAc)2)
- Triphenylphosphine (PPh3)
- Potassium carbonate
- Toluene
- Water

Procedure:

- To a Schlenk flask under an inert atmosphere (argon or nitrogen), add ethyl 3-bromobenzoate, phenylboronic acid, and potassium carbonate.
- Add the palladium catalyst (e.g., Pd(OAc)2) and the ligand (e.g., PPh3).
- Add a degassed mixture of toluene and water as the solvent.
- The reaction mixture is heated to reflux and stirred vigorously until TLC indicates the consumption of the starting material.
- After cooling to room temperature, the mixture is diluted with ethyl acetate and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated in vacuo.

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- The crude product is purified by column chromatography.

Spectroscopic Data and Structural Confirmation

The structure of the synthesized ethyl 3-phenylbenzoate is confirmed through a combination of spectroscopic techniques, including Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The electron ionization (EI) mass spectrum of ethyl 3-phenylbenzoate is expected to show a molecular ion peak at m/z = 226, corresponding to the molecular formula C15H14O2.[1][2]

Table 1: Key Mass Spectrometry Fragmentation Data for Ethyl 3-Phenylbenzoate[1][3]

m/z	Relative Intensity (%)	Proposed Fragment Ion
226	99.9	[M]+• (Molecular Ion)
181	92.5	[M - OCH2CH3]+
153	40.4	[C12H9]+
152	46.2	[C12H8]+•
105	60.5	[C6H5CO]+
77	28.1	[C6H5]+

The fragmentation pattern is consistent with the proposed structure, showing characteristic losses of the ethoxy group and subsequent fragments of the biphenyl core.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The IR spectrum of ethyl 3-phenylbenzoate will exhibit characteristic absorption bands.

Table 2: Characteristic IR Absorption Bands for Ethyl 3-Phenylbenzoate

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Wavenumber (cm^{-1})	Intensity	Assignment
~3060-3030	Medium	Aromatic C-H stretch
~2980-2850	Medium	Aliphatic C-H stretch (ethyl group)
~1720	Strong	C=O stretch (ester)
~1600, 1480, 1450	Medium-Strong	Aromatic C=C skeletal vibrations
~1270, 1100	Strong	C-O stretch (ester)
~750, 690	Strong	C-H out-of-plane bending (aromatic)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H and ^{13}C NMR spectroscopy provide detailed information about the carbon-hydrogen framework of the molecule.

The ^{1}H NMR spectrum will show signals corresponding to the ethyl group and the two aromatic rings.

Table 3: Predicted ^{1}H NMR Data for Ethyl 3-Phenylbenzoate

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.2	s	1H	H-2
~8.0	d	1H	H-4 or H-6
~7.7	d	1H	H-6 or H-4
~7.6-7.4	m	6H	H-5 and Phenyl H's
~4.4	q	2H	$-OCH_2CH_3$
~1.4	t	3H	$-OCH_2CH_3$

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The ^{13}C NMR spectrum will show distinct signals for each unique carbon atom in the molecule.

Table 4: Predicted ^{13}C NMR Data for Ethyl 3-Phenylbenzoate

Chemical Shift (δ, ppm)	Assignment
~166	C=O (ester)
~141	C-3'
~137	C-1'
~131	C-3
~130	C-1
~129.5	C-5
~129	C-2', C-6'
~128.5	C-4'
~128	C-6
~127	C-4, C-2
~61	-OCH_2CH_3
~14	-OCH_2CH_3

Visualizing the Elucidation Process

The following diagrams illustrate the logical workflow of the structure elucidation process and the key correlations in the spectroscopic data.

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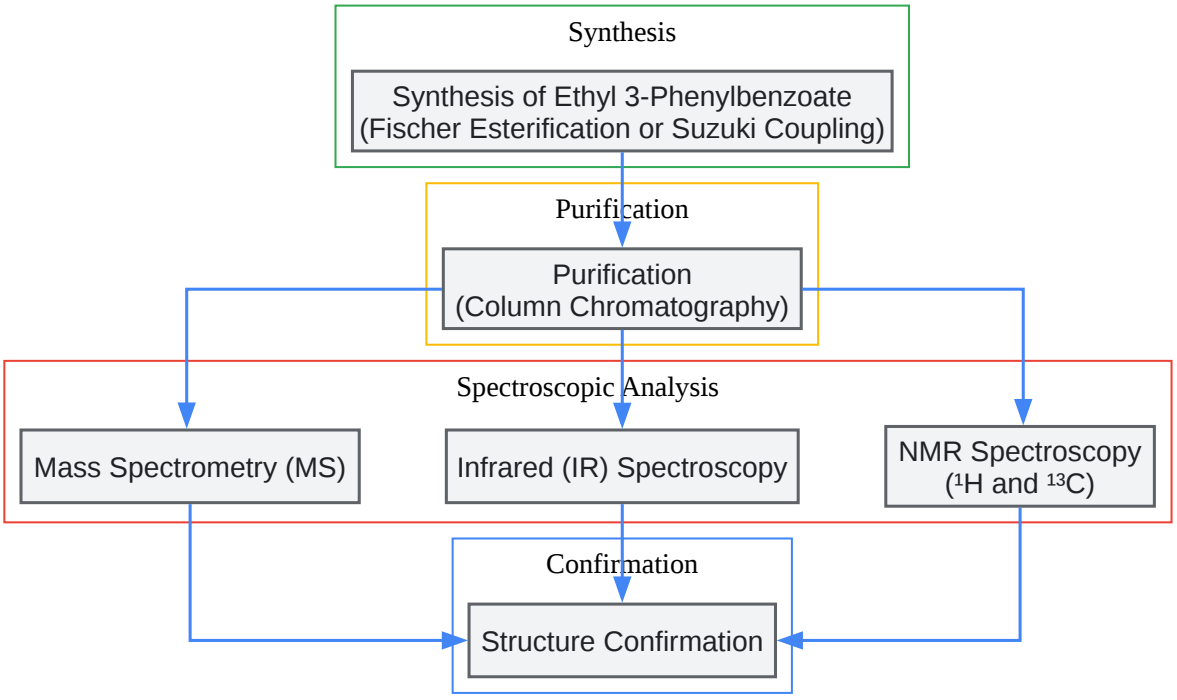

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Figure 1: Workflow for the synthesis and structure elucidation of ethyl 3-phenylbenzoate.

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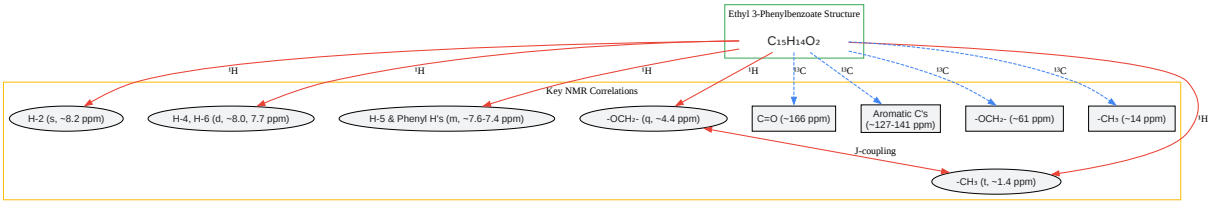

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Figure 2: Key ^{1}H and ^{13}C NMR correlations for the structure confirmation of ethyl 3-phenylbenzoate.

Conclusion

The collective data from mass spectrometry, IR spectroscopy, and NMR spectroscopy, in conjunction with established synthetic methodologies, provide a robust and unambiguous elucidation of the structure of ethyl 3-phenylbenzoate. This comprehensive approach ensures the foundational accuracy required for its application in further research and development.

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- To cite this document: BenchChem. [Structure Elucidation of Ethyl 3-Phenylbenzoate: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b177993/docs#structure-elucidation-of-ethyl-3-phenylbenzoate-a-technical-guide]

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